

Standard operating procedures for handling Ecamsule disodium in the lab

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Compound of Interest

Compound Name: *Ecamsule disodium*

Cat. No.: *B15601963*

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Standard Operating Procedures for Ecamsule Disodium in the Laboratory

For Researchers, Scientists, and Drug Development Professionals

These application notes and protocols provide detailed standard operating procedures for the safe handling and experimental use of **Ecamsule disodium** in a laboratory setting.

Chemical and Physical Properties

Ecamsule disodium is the salt form of Ecamsule (Terephthalylidene Dicamphor Sulfonic Acid), a potent UVA filter.^{[1][2]} Its chemical and physical properties are summarized below.

Property	Value	Reference
Chemical Name	Disodium 3,3'-(1,4-phenylenedimethylidene)bis(7,7-dimethyl-2-oxobicyclo[2.2.1]hept-1-yl)methanesulfonate	[3]
CAS Number	90458-75-6	[4]
Molecular Formula	C ₂₈ H ₃₂ Na ₂ O ₈ S ₂	[3]
Molecular Weight	622.65 g/mol	[3]
Appearance	Solid	[3]
Melting Point	>245°C (decomposes)	[5]
UV Absorption Maximum (λ _{max})	342 - 346 nm	[4]
Solubility	Soluble in water	[2]

Safety, Handling, and Storage

2.1 Hazard Identification

Ecamsule disodium is classified as follows according to the Globally Harmonized System (GHS):

- Acute toxicity, oral (Category 4)[4]
- Skin corrosion/irritation (Category 2)[4]
- Serious eye damage/eye irritation (Category 2A)[4]
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)[4]

2.2 Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.[6]

- Skin Protection: Wear a lab coat and impervious gloves (e.g., nitrile).[6]
- Respiratory Protection: Use in a well-ventilated area. Avoid breathing dust.[4]

2.3 Handling and Storage

- Handling: Avoid contact with skin and eyes.[6] Do not eat, drink, or smoke when using this product.[4] Wash hands thoroughly after handling.[4]
- Storage: Store in a tightly closed container in a dry and well-ventilated place.[4] Long-term storage is recommended at -20°C, while short-term storage at room temperature is acceptable.[5]

2.4 Disposal

Dispose of waste in accordance with local, state, and federal regulations.[7]

Experimental Protocols

3.1 Preparation of a 10 mg/mL Stock Solution

This protocol describes the preparation of a 10 mg/mL stock solution of **Ecamsule disodium** in water, suitable for use in various in vitro assays.

Materials:

- **Ecamsule disodium** powder
- Nuclease-free water
- 50 mL conical tube
- Vortex mixer
- Analytical balance

Procedure:

- Weigh 500 mg of **Ecamsule disodium** powder and transfer it to a 50 mL conical tube.

- Add 40 mL of nuclease-free water to the tube.
- Vortex the solution until the powder is completely dissolved.
- Adjust the final volume to 50 mL with nuclease-free water.
- Store the stock solution at -20°C for long-term storage.

3.2 Measurement of UV Absorption Spectrum

This protocol outlines the procedure for determining the UV absorption spectrum of **Ecamsule disodium**.

Materials:

- 10 mg/mL **Ecamsule disodium** stock solution
- Nuclease-free water
- UV-transparent cuvettes (1 cm path length)
- UV-Vis spectrophotometer

Procedure:

- Prepare a 1:100 dilution of the 10 mg/mL stock solution by adding 100 µL of the stock to 9.9 mL of nuclease-free water. This results in a 100 µg/mL solution.
- Prepare a further 1:50 dilution by taking 200 µL of the 100 µg/mL solution and adding it to 9.8 mL of nuclease-free water to obtain a final concentration of 2 µg/mL.
- Use nuclease-free water as a blank to zero the spectrophotometer.
- Measure the absorbance of the 2 µg/mL **Ecamsule disodium** solution from 250 nm to 450 nm.
- Identify the wavelength of maximum absorbance (λ_{max}), which should be in the range of 342-346 nm.^[4]

3.3 High-Performance Liquid Chromatography (HPLC) Analysis

This protocol provides a method for the analysis of **Ecamsule disodium** using reverse-phase HPLC.[\[4\]](#)

Materials:

- **Ecamsule disodium** sample
- HPLC-grade methanol
- HPLC-grade water
- Triethylamine
- Phosphoric acid
- C18 HPLC column (e.g., 4.0-mm × 125-mm, 5-μm packing L1)[\[4\]](#)
- HPLC system with a UV detector

Procedure:

- Mobile Phase Preparation: Prepare a 1% triethylamine solution by mixing 10 mL of triethylamine with 990 mL of HPLC-grade water. Adjust the pH to 7 with phosphoric acid. The mobile phase is a 50:50 (v/v) mixture of the 1% triethylamine solution and methanol.[\[4\]](#)
- Standard Preparation: Prepare a standard solution of **Ecamsule disodium** in the mobile phase at a known concentration (e.g., 0.1 mg/mL).
- Sample Preparation: Dilute the sample containing **Ecamsule disodium** in the mobile phase to a concentration within the calibration range.
- HPLC Analysis:
 - Set the flow rate to 1.0 mL/min.[\[4\]](#)
 - Set the UV detector to 343 nm.[\[4\]](#)

- Inject the standard and sample solutions.
- Quantify the amount of **Ecamsule disodium** in the sample by comparing the peak area to that of the standard.

3.4 In Vitro Photostability Assay

This protocol is adapted from general guidelines for testing the photostability of sunscreen agents and can be used to evaluate **Ecamsule disodium**.

Materials:

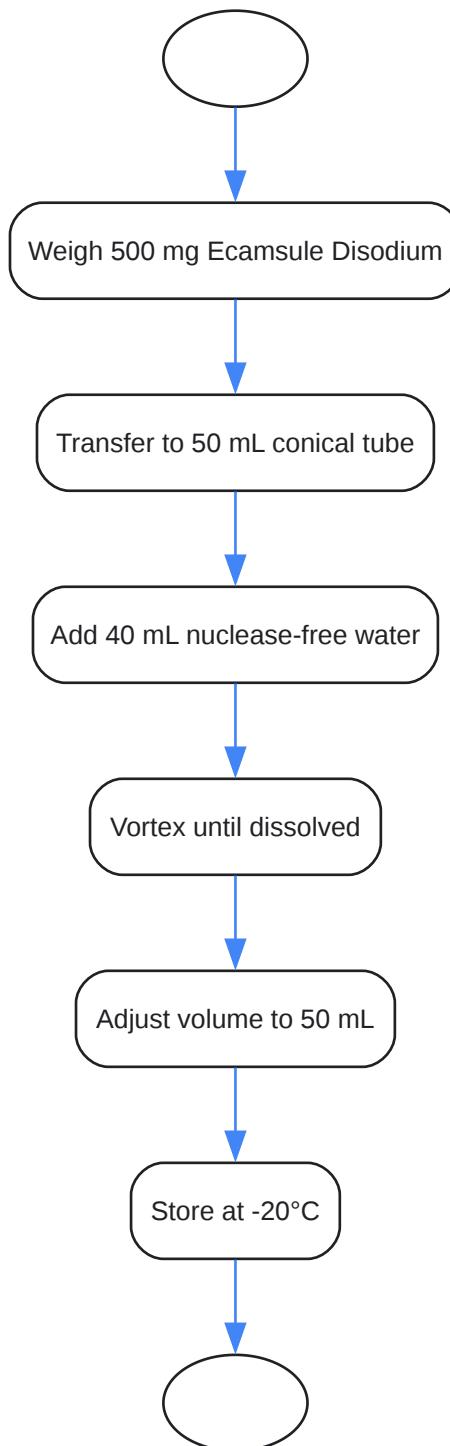
- **Ecamsule disodium** solution (in a suitable solvent, e.g., water)
- Polymethylmethacrylate (PMMA) plates
- Solar simulator with a controlled UV output
- UV-Vis spectrophotometer with a plate reader accessory

Procedure:

- Apply a uniform film of the **Ecamsule disodium** solution onto a PMMA plate (e.g., 1.2 mg/cm²).[\[8\]](#)
- Allow the film to dry for 15-30 minutes.[\[8\]](#)[\[9\]](#)
- Measure the initial absorbance spectrum of the film using the spectrophotometer.
- Expose the plate to a controlled dose of UV radiation from the solar simulator.
- After irradiation, measure the absorbance spectrum of the film again.
- Calculate the percentage of photostability by comparing the absorbance at the λ_{max} before and after irradiation.

Experimental Workflows and Diagrams

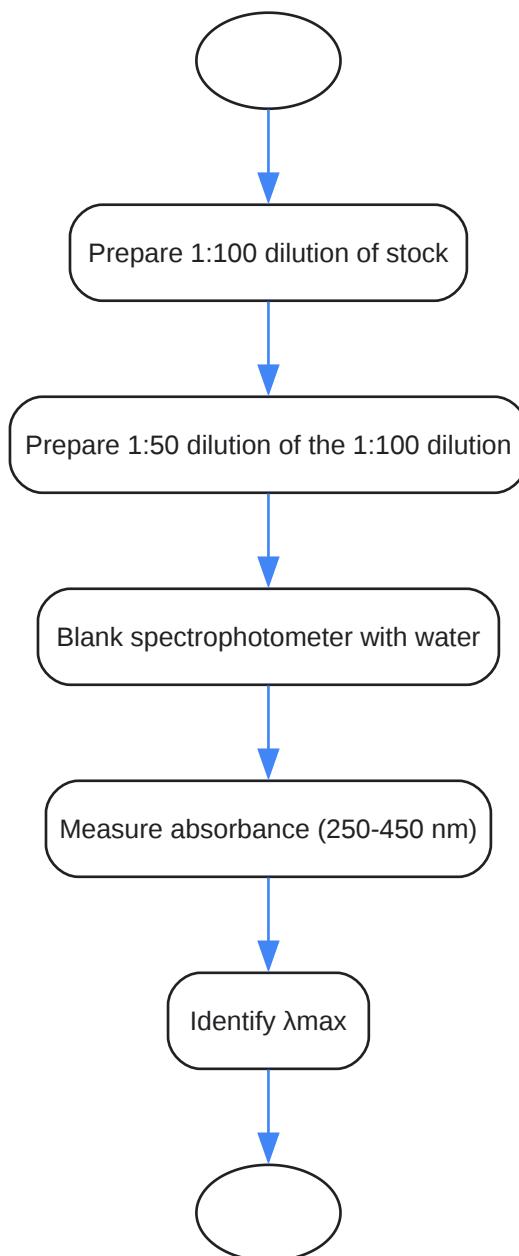
4.1 Workflow for Preparing **Ecamsule Disodium** Stock Solution



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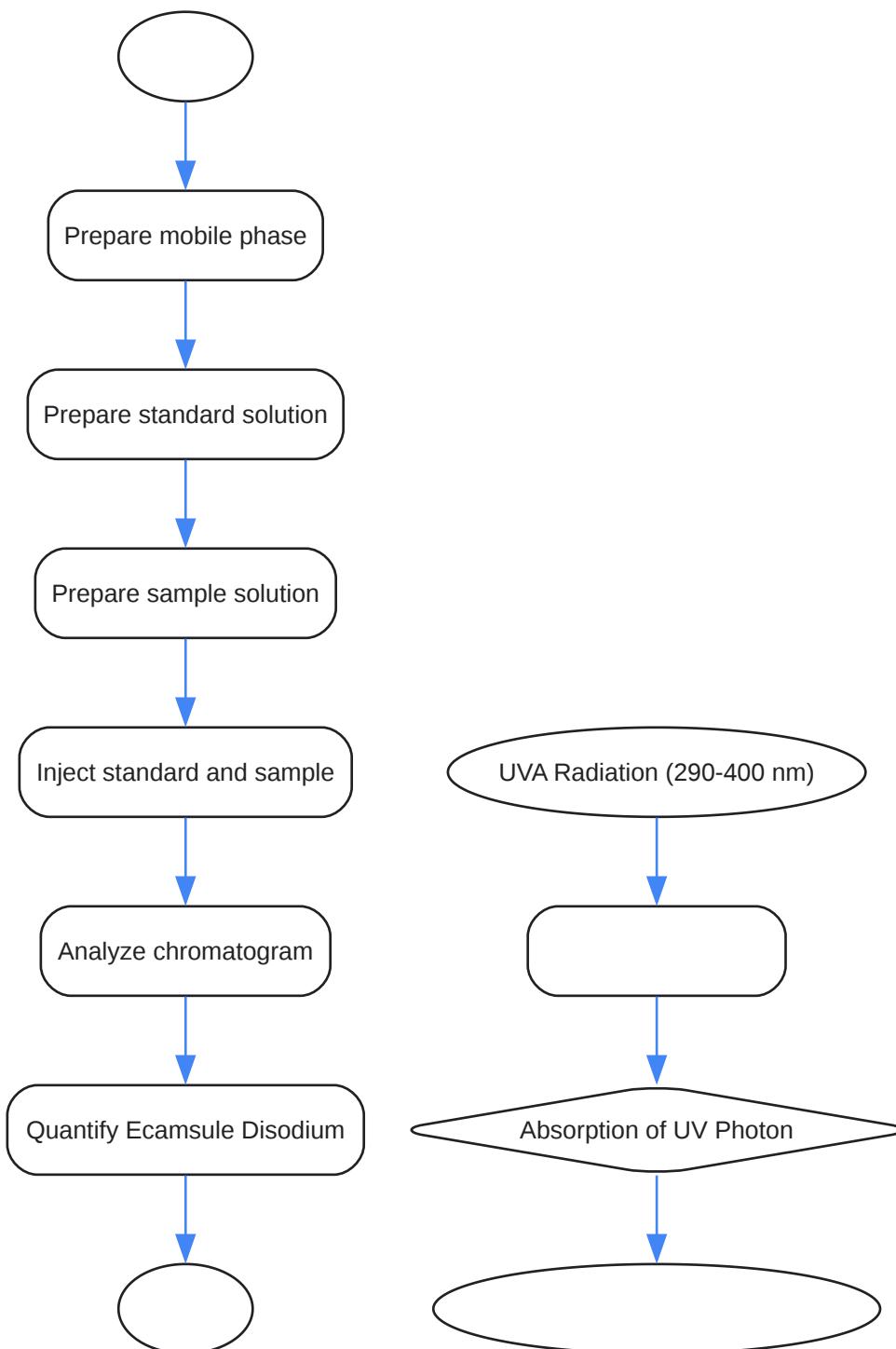
Caption: Workflow for Stock Solution Preparation.

4.2 Workflow for UV-Vis Spectrophotometry

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Caption: UV-Vis Spectrophotometry Workflow.

4.3 Workflow for HPLC Analysis

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